

Technical Support Center: Oxalate Remediation in Baricitinib Synthesis

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Compound of Interest

Compound Name: *bis((2R)-azetidine-2-carbonitrile); oxalic acid*

CAS No.: 2173052-89-4

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Subject: Troubleshooting Guide for Oxalate Impurity Removal in JAK Inhibitor Intermediates

Case ID: BAR-OX-REM-001 Status: Active Audience: Process Chemists, R&D Scientists[1]

Executive Summary

In the synthesis of Baricitinib (and related JAK inhibitors), oxalate impurities typically arise from two specific process operations:

- **Palladium Scavenging:** Oxalic acid is frequently used to chelate and remove residual Pd catalysts after Suzuki-Miyaura coupling (e.g., coupling the pyrrolo[2,3-d]pyrimidine core with the azetidine moiety).
- **Salt-Based Purification:** Early intermediates (specifically the azetidine amine) may be isolated as oxalate salts to improve crystallinity and enantiomeric purity, requiring a "salt break" to regenerate the free base.

Failure to remove oxalate results in high sulfated ash content, interference with subsequent deprotection steps (e.g., SEM-group removal), and regulatory non-compliance (ICH Q3D/Q3A).

[\[1\]](#)

This guide provides diagnostic workflows and remediation protocols to eliminate oxalate to <0.1% w/w.

Module 1: Diagnostic & Detection

Q: How do I confirm if the impurity is actually oxalate and not another organic acid? A: Standard HPLC often fails to retain oxalate due to its high polarity. You must use Ion Chromatography (IC) or specific titration methods.

Method	Limit of Quantitation (LOQ)	Suitability	Notes
Ion Chromatography (IC)	< 10 ppm	Gold Standard	Uses anion exchange columns (e.g., Dionex IonPac AS11). Essential for trace analysis.
Permanganate Titration	~100 ppm	Crude Intermediates	KMnO ₄ titration in acidic media. Non-specific; other reducing agents interfere.
CaCl ₂ Precipitation Test	Qualitative	Quick Check	Add saturated CaCl ₂ to the aqueous extract. White precipitate indicates oxalate >500 ppm.

Q: My HPLC shows a broad fronting peak. Is this oxalate? A: Likely. Oxalic acid elutes near the void volume in reverse-phase C18 methods (low pH). To confirm, spike the sample with a known oxalic acid standard.[\[1\]](#) If the broad peak grows, it is oxalate.[\[1\]](#)

Module 2: Remediation Protocols

Protocol A: The "Salt Break" (Biphasic Extraction)

Use this when the intermediate is soluble in organic solvents (DCM, EtOAc, or Me-THF) but oxalate levels remain high (>1%).

The Chemistry: Oxalic acid has pKa values of 1.25 and 4.27. To force it into the aqueous layer, you must adjust the pH > 9.0 to ensure it exists fully as the dianion (

), which is highly water-soluble.

Step-by-Step:

- Dissolution: Dissolve the crude intermediate in 2-Methyltetrahydrofuran (2-MeTHF) or Dichloromethane (DCM) (10 volumes).
 - Why MeTHF? It separates better from water than THF and dissolves polar JAK intermediates better than Toluene.
- Basification: Add 15% w/w Potassium Carbonate () or 10% NaOH until the aqueous pH is > 10.0.
 - Critical: Stir vigorously for at least 30 minutes. The "salt break" is diffusion-controlled.
- Phase Cut: Settle and drain the aqueous layer (contains Potassium Oxalate).
- Polishing Wash: Wash the organic layer with 5% Sodium Bicarbonate ().
 - Reason: Removes residual mono-anions ().
- Brine Wash: Wash with saturated brine to remove trapped water.
- Drying: Dry over and concentrate.

Protocol B: The "Calcium Crash" (Precipitation)

Use this when Protocol A fails (e.g., if the intermediate acts as a surfactant, preventing phase separation, or if the oxalate is chelated to a metal).^[1]

The Chemistry: Calcium oxalate is practically insoluble in water and organic solvents (

). Adding

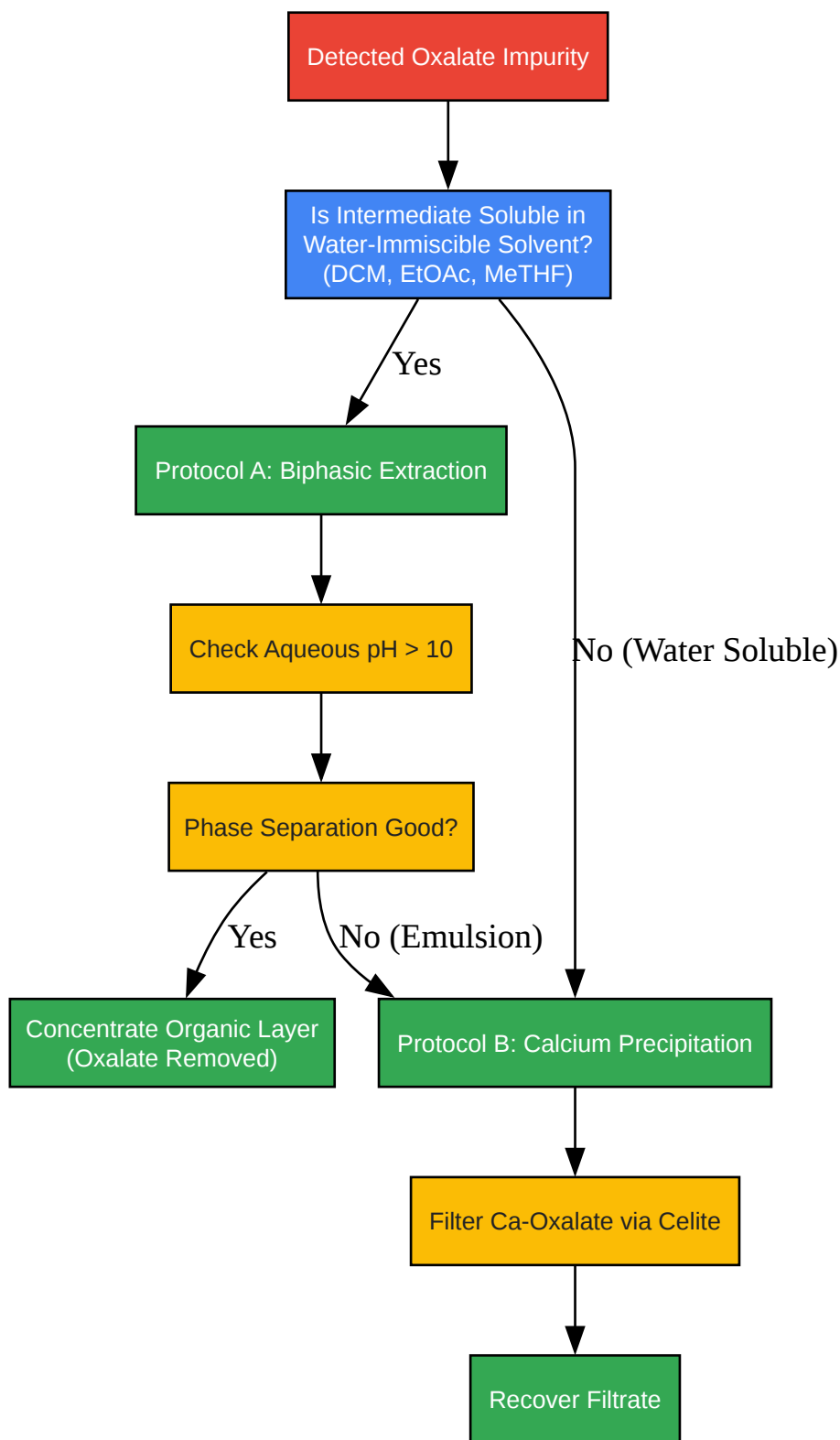
forces precipitation, allowing filtration.^[1]

Step-by-Step:

- Dissolve the intermediate in a water-miscible solvent (e.g., Ethanol or IPA) containing 5-10% water.
- Add 1.1 equivalents of Calcium Chloride () dissolved in a minimum amount of water.
- Adjust pH to 7–8 using dilute NaOH. (Oxalate must be ionized to precipitate with Calcium).
- Stir for 1 hour at ambient temperature. A fine white precipitate () will form.
- Filtration: Filter through a Celite pad to remove the fine calcium oxalate solids.
- Concentrate the filtrate to recover the product.

Module 3: Decision Logic & Workflow

The following diagram illustrates the decision process for selecting the correct remediation strategy based on your intermediate's properties.



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Figure 1: Decision tree for selecting the appropriate oxalate removal method based on intermediate solubility and emulsion formation.

Module 4: Troubleshooting Specific Failures

Issue 1: "I followed Protocol A, but the oxalate level is still 0.5%."

- Root Cause: You likely used a weak base (like) initially. The first pKa of oxalic acid is 1.25, but the second is 4.^[1]²⁷. If the pH isn't driven above 9.0, significant mono-oxalate () remains, which can hydrogen-bond to the amine intermediate and drag into the organic layer.
- Fix: Repeat the wash using 1M NaOH or 15% . Ensure the aqueous layer pH is >10.

Issue 2: "The layers won't separate (Emulsion)."

- Root Cause: Baricitinib intermediates (especially the pyrazole-azetidine coupled products) can be amphiphilic. High pH can sometimes exacerbate this by ionizing the sulfonamide (if present).
- Fix:
 - Add saturated NaCl (Brine) to increase the ionic strength of the aqueous layer.
 - Filter the entire biphasic mixture through a Celite pad. Solid particulates (often micro-precipitates of oxalate salts) stabilize emulsions. Filtration breaks them.

Issue 3: "High Ash content after Protocol B."

- Root Cause: Excess Calcium Chloride was used and not removed.
- Fix: After filtering the Calcium Oxalate, the filtrate contains your product and excess

[1] You must perform a quick water wash (if product is water-insoluble) or pass through a cation exchange resin (if product is water soluble) to remove excess

.

References

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 - Methodology: Journal of Chromatographic Science.[3] "Determination of Oxalate in Pharmaceutical Matrices by Indirect Photometric Chromatography." [Link](#)
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- Metal Scavenging & Impurity Control
 - Review: ResearchGate.[4][5] "Effective Method To Remove Metal Elements from Pharmaceutical Intermediates." [Link](#)
 - Context: Validates the source of oxalate as a chelating agent for Pd removal and the necessity of subsequent removal.
- General Impurity Guidelines
 - Regulatory:[6] ICH Q3A(R2) - Impurities in New Drug Substances. [Link](#)

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